

Technical Support Center: Reconstitution of Methohexital Sodium Powder for Experimental Use

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Compound of Interest

Compound Name: Methohexital sodium

Cat. No.: B1676397

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper reconstitution of **Methohexital sodium** powder for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Methohexital sodium** powder?

A1: **Methohexital sodium** is a rapid, ultrashort-acting barbiturate anesthetic.^{[1][2][3]} For injection, it is a freeze-dried, sterile, nonpyrogenic mixture of **methohexital sodium** with anhydrous sodium carbonate added as a buffer.^{[1][4]} It appears as a white, freeze-dried plug that is freely soluble in water.^[1] This product is oxygen sensitive.^[1]

Q2: What are the recommended diluents for reconstituting **Methohexital sodium**?

A2: The choice of diluent depends on the intended experimental route of administration. Bacteriostatic-free diluents should always be used.^{[1][5]} Lactated Ringer's Injection is an incompatible diluent.^{[1][5][6]}

- For Intermittent Intravenous (IV) and Rectal Administration: The preferred diluent is Sterile Water for Injection. 5% Dextrose Injection and 0.9% Sodium Chloride Injection are also acceptable.^{[1][7][8]}

- For Continuous Intravenous (IV) Infusion (0.2% solution): Only 5% Dextrose Injection or 0.9% Sodium Chloride Injection should be used to avoid extreme hypotonicity.[1][9][10]
- For Intramuscular (IM) Administration: The preferred diluent is Sterile Water for Injection. 0.9% Sodium Chloride Injection is also an acceptable diluent.[1][8]

Q3: What are the standard concentrations for reconstituted **Methohexital sodium** solutions?

A3: The standard concentrations are based on the intended route of administration.[1][7]

- 1% (10 mg/mL): For intermittent intravenous and rectal administration.[1][7]
- 0.2% (2 mg/mL): For continuous intravenous drug administration.[1][7]
- 5% (50 mg/mL): For intramuscular administration.[1][7]

Q4: How long is the reconstituted **Methohexital sodium** solution stable?

A4: Reconstituted solutions of **Methohexital sodium** are chemically stable at room temperature for 24 hours.[1][5][11] However, it is recommended to freshly prepare solutions and use them promptly.[1][5] One study indicated that reconstituted methohexital is extremely stable for up to 6 weeks when stored at 4°C.[12] When stored at room temperature for 6 weeks, a slow degradation (less than 10%) was observed.[12]

Q5: What are the proper storage conditions for **Methohexital sodium** powder?

A5: **Methohexital sodium** powder for injection should be stored at a controlled room temperature between 20°C and 25°C (68°F to 77°F).[5][13]

Data Presentation

Table 1: Recommended Diluents for **Methohexital Sodium** Reconstitution

Route of Administration	Preferred Diluent	Acceptable Diluents	Incompatible Diluents
Intermittent Intravenous (IV)	Sterile Water for Injection	5% Dextrose Injection, 0.9% Sodium Chloride Injection	Lactated Ringer's Injection
Continuous Intravenous (IV)	5% Dextrose Injection, 0.9% Sodium Chloride Injection	N/A	Sterile Water for Injection, Lactated Ringer's Injection
Intramuscular (IM)	Sterile Water for Injection	0.9% Sodium Chloride Injection	Lactated Ringer's Injection
Rectal	Sterile Water for Injection	5% Dextrose Injection, 0.9% Sodium Chloride Injection	Lactated Ringer's Injection

Table 2: Reconstitution Guide for Standard Concentrations

Desired Concentration	Vial Size	Amount of Diluent to Add	Final Volume
1% (10 mg/mL)	500 mg	50 mL	50 mL
1% (10 mg/mL)	2.5 g	15 mL, then further dilute to 250 mL	250 mL
0.2% (2 mg/mL)	500 mg	Add to 250 mL of diluent	250 mL
5% (50 mg/mL)	500 mg	10 mL	10 mL
5% (50 mg/mL)	2.5 g	50 mL	50 mL

Table 3: Stability of Reconstituted **Methohexital Sodium**

Storage Condition	Stability	Reference
Room Temperature	Chemically stable for 24 hours	[1] [5] [11]
Refrigerated (4°C)	Extremely stable for up to 6 weeks	[12]

Experimental Protocols

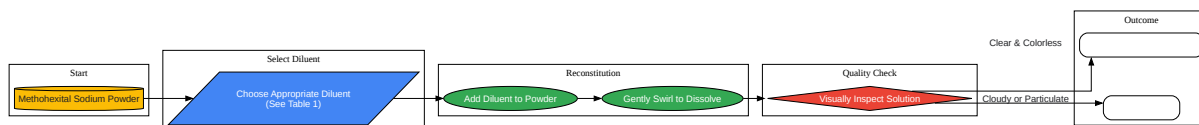
Protocol 1: Reconstitution for a 1% (10 mg/mL) Solution for Intermittent IV Administration

- Materials:
 - One 500 mg vial of **Methohexital sodium** powder
 - 50 mL of Sterile Water for Injection (or 5% Dextrose Injection, or 0.9% Sodium Chloride Injection)
 - Sterile syringe and needle
- Procedure:
 - Aseptically withdraw 50 mL of the chosen diluent into a sterile syringe.
 - Inject the diluent into the vial containing the **Methohexital sodium** powder.
 - Gently swirl the vial until the powder is completely dissolved. Do not shake vigorously.
 - The resulting solution should be clear and colorless. Visually inspect for particulate matter before use.[\[14\]](#)
 - If using a 2.5 g vial, initially reconstitute with 15 mL of diluent. This will result in a yellow solution. Then, further dilute this solution to a total volume of 250 mL to obtain a clear and colorless 1% solution.[\[5\]](#)[\[14\]](#)

Troubleshooting Guide

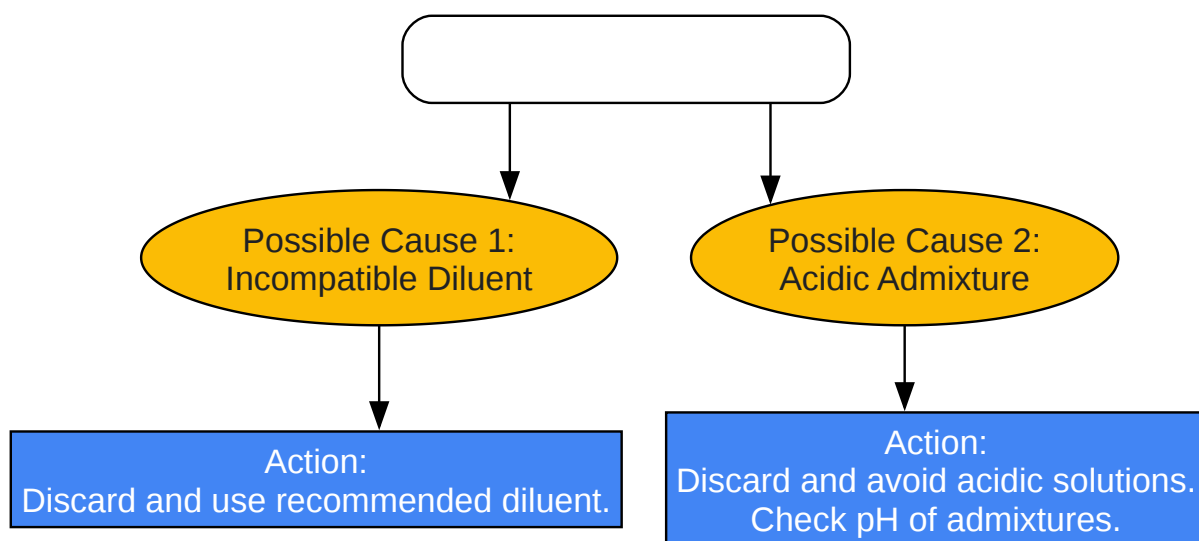
Issue	Possible Cause(s)	Recommended Action(s)
Precipitate forms upon reconstitution	- Incompatible diluent (e.g., Lactated Ringer's Injection).- Mixing with an acidic solution. [10][14]	- Discard the solution.- Reconstitute a new vial using only the recommended diluents.- Ensure the final pH of any admixture is not acidic. Methohexital sodium solutions are alkaline (pH 10-11 for a 1% solution).[1]
Solution is not clear and colorless (for 1% solution)	- Incomplete dissolution.- Contamination.- Initial reconstitution of a 2.5g vial will be yellow before final dilution. [5][14]	- Continue to gently swirl the vial to ensure complete dissolution.- If the solution remains cloudy or contains particulate matter after thorough mixing, discard it.- For a 2.5g vial, ensure the final dilution to 250 mL is performed to achieve a clear, colorless solution.[5]
Difficulty dissolving the powder	- Insufficient diluent volume.- Low temperature of the diluent.	- Verify that the correct volume of diluent has been added.- Allow the diluent to come to room temperature before reconstitution.

Visualizations



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Caption: Workflow for the reconstitution of **Methohexital sodium** powder.



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Caption: Troubleshooting guide for precipitate formation.

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